

# An In-depth Technical Guide to the Elemental Composition of Indisperse Amalgam

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## Compound of Interest

Compound Name: *Indisperse*

Cat. No.: *B038167*

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This technical guide provides a comprehensive overview of the elemental composition of **Indisperse**, a dispersed-phase, high-copper dental amalgam. The information is curated for researchers, scientists, and drug development professionals, with a focus on quantitative data, experimental protocols, and the logical relationships between the material's components.

## Core Composition of Indisperse Amalgam

**Indisperse** is classified as a high-copper, admixed dental amalgam. This means its alloy powder is a blend of at least two different types of particles: a lathe-cut conventional amalgam alloy (primarily silver-tin) and spherical silver-copper eutectic particles.<sup>[1]</sup> A key characteristic of the **Indisperse** brand is the inclusion of indium in its formulation to enhance its physical and mechanical properties.<sup>[2][3]</sup>

While the precise proprietary composition of the commercially available **Indisperse** alloy may vary, the scientific literature indicates formulations containing 5%, 10%, and even up to 14% indium have been studied.<sup>[2][4]</sup> The base alloy composition is consistent with that of other high-copper dispersed-phase amalgams.

The elemental composition of the **Indisperse** alloy powder, before amalgamation with mercury, is summarized in the table below. This data is synthesized from typical compositions of high-copper admixed amalgams and specific mentions of **Indisperse** in research articles.

Element	Symbol	Percentage by Weight (%)	Function in the Amalgam
Silver	Ag	40 - 60%	Increases strength, setting expansion, and corrosion resistance. <a href="#">[5]</a>
Tin	Sn	27 - 30%	Causes setting contraction, decreases strength and corrosion resistance. <a href="#">[5]</a>
Copper	Cu	13 - 30%	Increases strength, hardness, and reduces corrosion by eliminating the gamma-2 phase. <a href="#">[5]</a>
Indium	In	5 - 14%	Reduces mercury vapor release, improves wetting, and enhances clinical performance. <a href="#">[2]</a> <a href="#">[4]</a>
Zinc	Zn	0 - 1%	Acts as a deoxidizer during manufacturing and can inhibit corrosion. <a href="#">[5]</a>

Table 1: Elemental Composition of **Indisperse** Alloy Powder

After amalgamation, the alloy powder reacts with approximately 42-50% liquid mercury (Hg) by weight to form the final restorative material.  
[\[6\]](#)

## Experimental Protocols for Elemental Analysis

The determination of the elemental composition of dental amalgams like **Indisperse** is governed by standardized testing protocols and advanced analytical techniques to ensure quality and compliance with international standards.

## Standardized Testing

- ANSI/ADA Specification No. 1 (ISO 1559): This standard outlines the requirements and test methods for dental amalgam alloys. It specifies the acceptable ranges for the elemental composition and physical properties of the material.<sup>[6]</sup><sup>[7]</sup> The analysis is typically performed on the pre-amalgamated alloy powder.

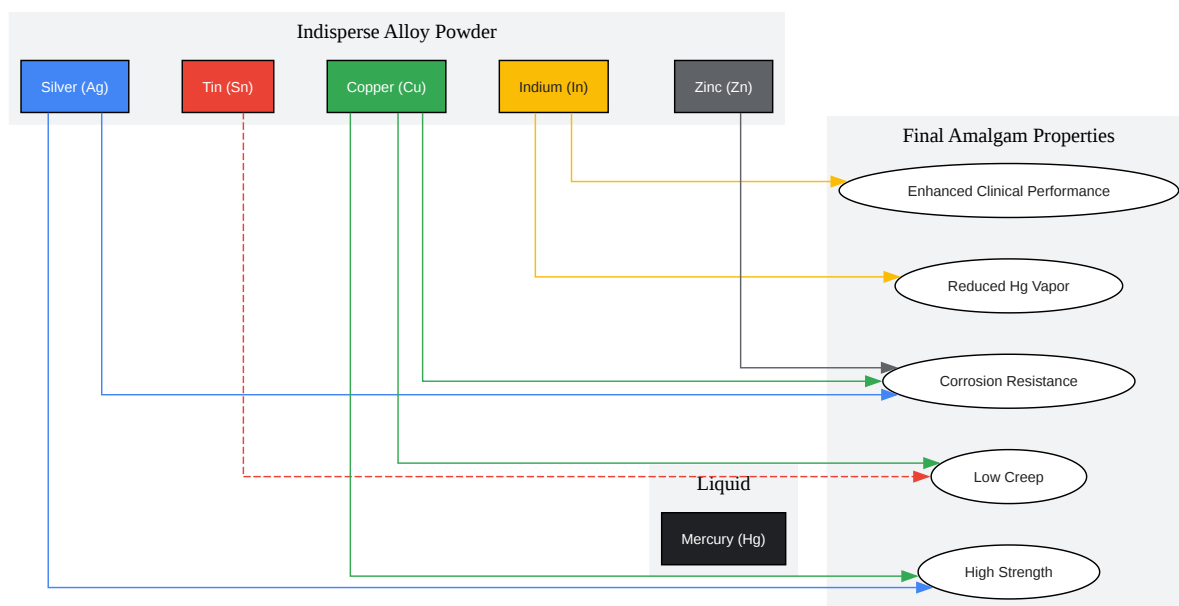
## Analytical Techniques

- Atomic Absorption Spectroscopy (AAS): This is a common and reliable method for determining the concentration of specific metallic elements. The alloy sample is dissolved in acid, and the solution is then aspirated into a flame or graphite furnace. The absorption of light by the atoms of the element of interest is measured and compared to standards of known concentration.
- X-ray Fluorescence (XRF): A non-destructive technique used to determine the elemental composition of materials. The sample is irradiated with high-energy X-rays, causing the atoms to emit characteristic secondary (or fluorescent) X-rays. The energy and intensity of these emitted X-rays are used to identify and quantify the elements present.
- Inductively Coupled Plasma-Mass Spectrometry (ICP-MS): A highly sensitive method capable of detecting trace elements. The sample is introduced into an inductively coupled plasma, which ionizes the atoms. These ions are then passed through a mass spectrometer, which separates them based on their mass-to-charge ratio, allowing for precise elemental and isotopic analysis.
- Electron Probe Microanalysis (EPMA): This technique is used to determine the chemical composition of small, specific areas of a sample. A focused beam of electrons is used to excite the atoms in the sample, which then emit characteristic X-rays. By analyzing the X-ray spectrum, the elemental composition of the targeted area can be determined. This is particularly useful for analyzing the different phases within the set amalgam.<sup>[8]</sup>

- X-ray Diffraction (XRD): While not providing elemental percentages directly, XRD is crucial for identifying the different crystalline phases present in the amalgam alloy and the set amalgam (e.g., gamma, gamma-1, eta phases). This information is vital for understanding the material's properties and performance.

## Signaling Pathways and Logical Relationships

The following diagram illustrates the logical relationship between the elemental components of **Indisperse** amalgam and their contribution to the final properties of the restorative material.



(in  $\eta'$  phase)

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Caption: Elemental contributions to **Indisperse** amalgam properties.

## Conclusion

**Indisperse** amalgam is a sophisticated, high-copper, dispersed-phase restorative material with the notable addition of indium to its alloy. This composition is designed to maximize strength, and corrosion resistance, and minimize creep, while also addressing concerns about mercury vapor. The elemental composition is rigorously controlled and can be verified through a suite of standardized and advanced analytical techniques, ensuring a reliable and durable clinical performance.

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Address: 3281 E Guasti Rd

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